

2-(2-Bromophenyl)azepane Hydrochloride: Reference Standard Sourcing & Qualification Guide

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane
hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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Strategic Overview & Application Context

2-(2-Bromophenyl)azepane hydrochloride (CAS: 1177340-54-3 for HCl; 383129-25-7 for free base) is a seven-membered nitrogen heterocycle.^{[1][2]} Unlike common pharmacopeial impurities, this compound primarily serves as a scaffold intermediate in the synthesis of fused-ring pharmaceuticals (e.g., benzazepines) and as a process impurity marker in the manufacturing of specific serotonin/histamine receptor ligands.

Its "performance" as a reference standard is defined not by biological activity, but by its analytical reliability—specifically, its ability to act as a precise quantitative calibrator in HPLC/MS workflows.

Core Applications

- **Impurity Profiling:** Monitoring ring-expansion reactions where 2-bromophenyl precursors are converted to azepanes.

- **Synthetic Scaffold:** Used in "diversity-oriented synthesis" (DOS) for kinase inhibitor libraries.
- **Internal Standard:** Due to its unique retention profile, it is often used as a surrogate standard for structurally related azepane metabolites.

Comparative Analysis: Reference Standard Grades

When sourcing this standard, researchers face a choice between Catalog Reagents and Certified Reference Materials (CRMs) (rare for this specific CAS). The following table compares the performance metrics of available grades to guide selection.

Table 1: Performance Comparison of Standard Grades

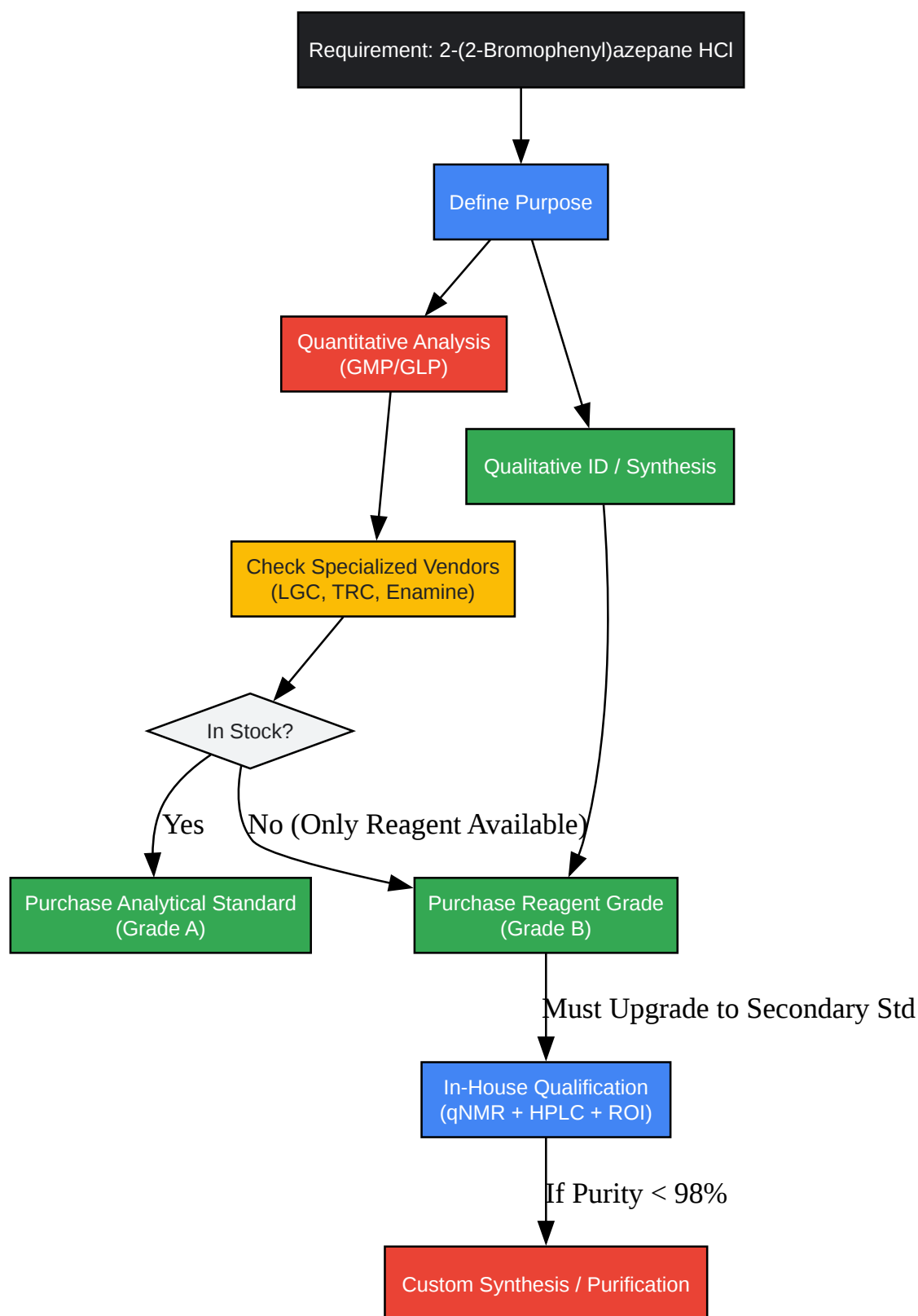
Feature	Grade A: Analytical Reference Standard	Grade B: Research Chemical / Reagent	Grade C: Custom Synthesis (In-House)
Primary Use	GMP Release Testing, quantitation of impurities.	Early-stage synthesis, qualitative ID.	Specific impurity tracking, isotopic labeling.
Assay Purity	> 98.0% (by Mass Balance/qNMR)	> 95% (Area % only)	Variable (Target >95%)
Characterization	Full (H-NMR, C-NMR, MS, IR, Water, ROI).	Basic (H-NMR, LC-MS).	Full structural elucidation required.
Homogeneity	High (Micronized/blended).	Variable (Batch-to-batch differences).	High (if recrystallized properly).
CoA Data	Explicit Potency Assignment (% w/w).	Purity only; no potency factor.	Raw data attached.
Cost	High (\$500 - \$1,500 / 10mg)	Low (\$50 - \$200 / 1g)	Very High (FTE time + materials).
Risk	Low (Traceability established).	High (Unknown salt stoichiometry).	Medium (Validation burden).

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Expert Insight: For GMP regulatory filings, Grade B is insufficient. You must either purchase Grade A or fully characterize Grade B in-house to upgrade it to a "Secondary Standard."

Sourcing & Decision Logic

The availability of this specific isomer is limited compared to its 3-bromo or 4-bromo analogs. The decision tree below outlines the sourcing strategy based on your experimental needs.



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Figure 1: Strategic decision tree for sourcing and qualifying **2-(2-Bromophenyl)azepane hydrochloride** based on regulatory requirements.

Technical Qualification & Protocols

To ensure the "Trustworthiness" of your data, any standard sourced as "Reagent Grade" must be qualified using the following self-validating protocols.

A. Physicochemical Properties[1][3]

- Appearance: White to off-white solid.
- Solubility: Soluble in Methanol, DMSO, and Water (due to HCl salt). Sparingly soluble in non-polar solvents (Hexane).
- Hygroscopicity: Azepane salts can be hygroscopic. Handle in a glovebox or desiccated environment.

B. Recommended HPLC Method (Purity & Homogeneity)

Since no pharmacopeial method exists, the following "Universal Basic Amine" method is recommended for performance verification. This utilizes a TFA buffer to suppress silanol interactions with the basic azepane nitrogen, ensuring sharp peak shapes.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
Gradient	0-2 min: 5% B (Hold); 2-15 min: 5% $\rightarrow$ 90% B; 15-20 min: 90% B
Flow Rate	1.0 mL/min
Temperature	30°C
Detection	UV @ 210 nm (Azepane ring) and 254 nm (Phenyl ring)
Injection	5 - 10 μ L (0.5 mg/mL in Water:MeOH 50:50)

Validation Criteria:

- Retention Time: Expect elution in the middle of the gradient (approx. 8-12 min) due to the lipophilic bromophenyl group.
- Peak Symmetry: Tailing factor must be < 1.5. If tailing occurs, increase TFA concentration to 0.15%.

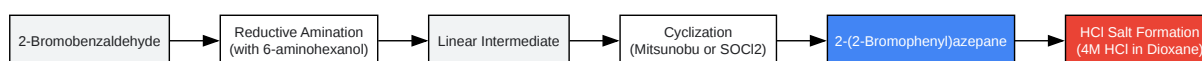
C. Identification by NMR (Diagnostic Signals)

When verifying the structure, look for these key diagnostic signals in DMSO-d₆:

- Azepane Ring: Multiplets in the 1.5 – 2.0 ppm range (6 protons, C3-C5).
- N-Methylene: Broad signals around 3.0 – 3.5 ppm (4 protons, C2, C7 adjacent to Nitrogen).
- Aromatic Region: A distinct pattern for 1,2-disubstitution (2-bromophenyl). Look for a doublet around 7.6 ppm (proton ortho to Bromine) and multiplet patterns for the remaining 3 aromatic protons.

Experimental Workflow: Synthesis of Impurity Marker

If commercial sources fail, the standard can be synthesized via Ring Expansion or Reductive Amination. The following workflow describes the generation of the impurity for qualification purposes.



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Figure 2: Synthetic pathway for generating the reference standard if commercial stock is unavailable.

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